

# Application Note: Analysis of Deltamethrin Residues by Gas Chromatography-Mass Spectrometry (GC-MS)

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## Compound of Interest

**Compound Name:** Cyclopropanecarboxylic acid, 3-(2,2-dibromoethenyl)-2,2-dimethyl-, cyano(3-phenoxyphenyl)methyl ester, (1R-(1 $\alpha$ -(S\*),3 $\alpha$ ))-

**Cat. No.:** B1680161

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## Introduction

Deltamethrin is a synthetic pyrethroid insecticide widely used in agriculture and public health to control a variety of insect pests.[1] Due to its potential for persistence in the environment and accumulation in the food chain, regulatory bodies worldwide have established maximum residue limits (MRLs) for Deltamethrin in various commodities. Accurate and sensitive analytical methods are therefore essential for monitoring its residues to ensure food safety and environmental protection. Gas chromatography-mass spectrometry (GC-MS) is a powerful technique for the determination of Deltamethrin residues, offering high selectivity and sensitivity. This application note provides a detailed protocol for the analysis of Deltamethrin residues in various matrices using the QuEChERS sample preparation method followed by GC-MS analysis.

## Experimental Protocol

### 1. Sample Preparation: QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for the analysis of pesticide residues in food and agricultural samples.[2][3]

#### Materials:

- Homogenized sample (e.g., fruits, vegetables, soil)
- Acetonitrile (ACN)
- Magnesium sulfate ( $\text{MgSO}_4$ ), anhydrous
- Sodium chloride ( $\text{NaCl}$ )
- Dispersive solid-phase extraction (d-SPE) sorbents (e.g., primary secondary amine - PSA, C18)
- 50 mL centrifuge tubes
- 15 mL centrifuge tubes

#### Procedure:

- Extraction:
  - Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.[2]
  - Add 10 mL of acetonitrile.[2]
  - Add the appropriate QuEChERS extraction salts (e.g., 4 g  $\text{MgSO}_4$  and 1 g  $\text{NaCl}$ ).
  - Cap the tube and shake vigorously for 1 minute.[2]
  - Centrifuge at  $\geq 3000$  rcf for 5 minutes.[2]
- Dispersive SPE Cleanup (d-SPE):
  - Take a 1 mL aliquot of the acetonitrile supernatant and transfer it to a 15 mL centrifuge tube containing the d-SPE sorbents (e.g., 150 mg  $\text{MgSO}_4$  and 50 mg PSA). For samples

with high fatty content, a sorbent like C18 may be included.

- Vortex for 30 seconds.
- Centrifuge at  $\geq 3000$  rcf for 5 minutes.
- The resulting supernatant is ready for GC-MS analysis.

## 2. GC-MS Analysis

Instrumentation:

A gas chromatograph coupled to a mass spectrometer (single quadrupole or tandem quadrupole) is used for the analysis.

GC Conditions:

| Parameter                | Value                                                                                                      |
|--------------------------|------------------------------------------------------------------------------------------------------------|
| Column                   | HP-5ms, 30 m x 0.25 mm ID, 0.25 $\mu$ m film thickness (or equivalent)[2]                                  |
| Inlet Temperature        | 250-280 °C                                                                                                 |
| Injection Mode           | Splitless                                                                                                  |
| Injection Volume         | 1-2 $\mu$ L                                                                                                |
| Carrier Gas              | Helium at a constant flow rate of 1.0-1.2 mL/min                                                           |
| Oven Temperature Program | Initial temperature of 70-100°C, hold for 1-2 min, ramp at 15-25°C/min to 280-300°C, hold for 5-10 min.[3] |

MS Conditions:

| Parameter                 | Value                                                               |
|---------------------------|---------------------------------------------------------------------|
| Ion Source Temperature    | 230-250 °C                                                          |
| Ionization Mode           | Electron Ionization (EI) at 70 eV <a href="#">[4]</a>               |
| Acquisition Mode          | Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) |
| Transfer Line Temperature | 280-300 °C                                                          |

## Data Presentation

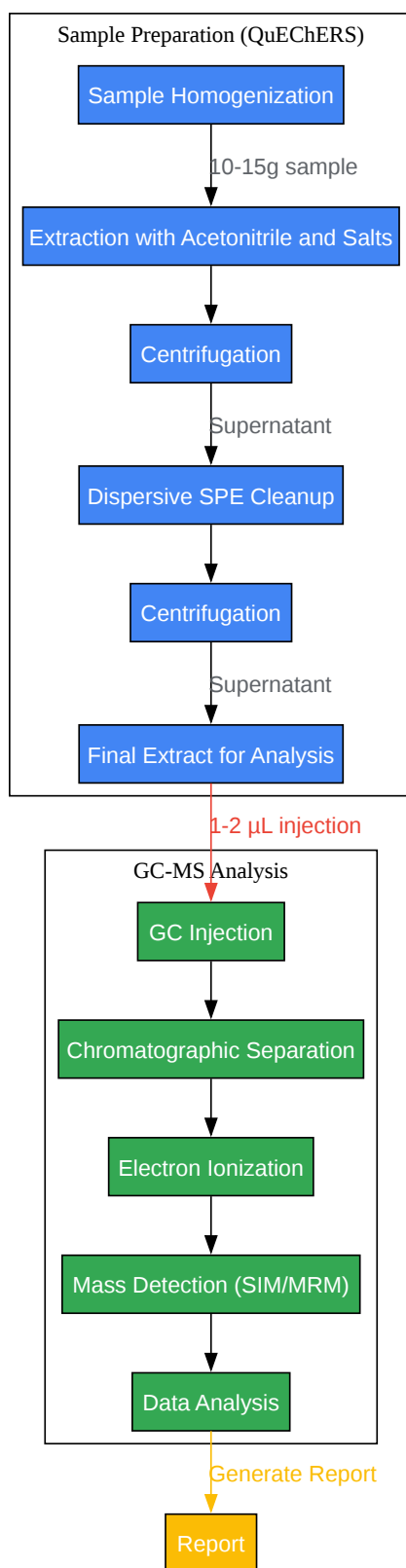
Table 1: GC-MS Parameters for Deltamethrin Analysis

| Parameter         | Setting                                   | Reference           |
|-------------------|-------------------------------------------|---------------------|
| GC Column         | HP-5ms (30 m x 0.25 mm, 0.25 µm)          | <a href="#">[2]</a> |
| Inlet Temperature | 280 °C                                    | <a href="#">[3]</a> |
| Oven Program      | 100°C (1 min), 25°C/min to 280°C (10 min) | <a href="#">[3]</a> |
| Carrier Gas       | Helium, 1.2 mL/min                        |                     |
| MS Ion Source     | 230 °C                                    |                     |
| MS Quadrupole     | 150 °C                                    |                     |
| Ionization Mode   | Electron Ionization (EI)                  | <a href="#">[4]</a> |
| Acquisition Mode  | SIM / MRM                                 |                     |

Table 2: Quantitative Data for Deltamethrin Analysis

| Parameter                     | Value            | Reference                               |
|-------------------------------|------------------|-----------------------------------------|
| Retention Time (min)          | ~11.16           | <a href="#">[5]</a>                     |
| Quantifier Ion (m/z)          | 253              | <a href="#">[4]</a> <a href="#">[5]</a> |
| Qualifier Ions (m/z)          | 172, 93          | <a href="#">[5]</a>                     |
| Limit of Detection (LOD)      | 0.2 - 0.9 µg/kg  | <a href="#">[4]</a> <a href="#">[6]</a> |
| Limit of Quantification (LOQ) | 0.5 - 2.77 µg/kg | <a href="#">[6]</a> <a href="#">[7]</a> |
| Recovery (%)                  | 87-94            | <a href="#">[6]</a>                     |

## Mandatory Visualizations



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Caption: Experimental workflow for Deltamethrin residue analysis.

# Protocol: GC-MS Analysis of Deltamethrin Residues

## 1. Scope

This protocol outlines the procedure for the quantitative determination of Deltamethrin residues in food and environmental matrices by gas chromatography-mass spectrometry.

## 2. Principle

Deltamethrin residues are extracted from the sample matrix using the QuEChERS method. The extract is then cleaned up using dispersive solid-phase extraction. The final extract is analyzed by GC-MS in either Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) mode for enhanced sensitivity and selectivity.

## 3. Reagents and Materials

- Deltamethrin analytical standard
- Acetonitrile (pesticide residue grade)
- Magnesium sulfate (anhydrous)
- Sodium chloride
- Primary secondary amine (PSA) sorbent
- C18 sorbent (for fatty matrices)
- Helium (99.999% purity)

## 4. Instrumentation

- Gas chromatograph with a split/splitless injector
- Mass spectrometer (single or triple quadrupole)
- GC column: Phenyl-methyl polysiloxane stationary phase (e.g., HP-5ms)
- Analytical balance

- Centrifuge
- Vortex mixer

## 5. Procedure

### 5.1. Standard Preparation

- Prepare a stock solution of Deltamethrin (e.g., 1000 µg/mL) in a suitable solvent like ethyl acetate.<sup>[3]</sup>
- Prepare a series of working standard solutions by serial dilution of the stock solution to create a calibration curve (e.g., 0.01 to 0.5 µg/mL).

### 5.2. Sample Preparation (QuEChERS)

- Weigh 15 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 15 mL of acetonitrile.
- Add 6 g of anhydrous MgSO<sub>4</sub> and 1.5 g of NaCl.
- Cap and shake vigorously for 1 minute.
- Centrifuge for 5 minutes at 4000 rpm.
- Transfer a 1 mL aliquot of the upper acetonitrile layer to a 2 mL microcentrifuge tube containing 150 mg of anhydrous MgSO<sub>4</sub> and 50 mg of PSA.
- Vortex for 30 seconds.
- Centrifuge for 5 minutes at 4000 rpm.
- Transfer the supernatant into a vial for GC-MS analysis.

### 5.3. GC-MS Instrumental Analysis

- Set up the GC-MS system with the conditions specified in Table 1.



- Inject 1 µL of the final extract into the GC-MS system.
- Acquire data in SIM or MRM mode using the ions specified in Table 2.

## 6. Data Analysis and Calculation

- Identify the Deltamethrin peak in the sample chromatogram based on its retention time and the presence of the quantifier and qualifier ions.
- Quantify the concentration of Deltamethrin in the sample by comparing the peak area to the calibration curve.
- The concentration of Deltamethrin in the original sample is calculated using the following formula:

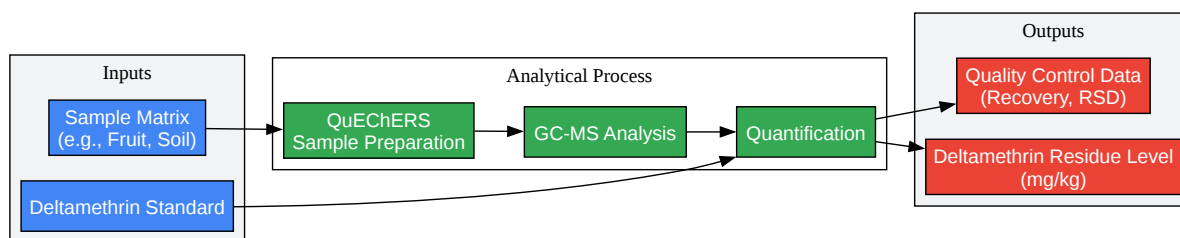
$$\text{Residue (mg/kg)} = (C \times V) / M$$

Where:

- C = Concentration of Deltamethrin in the final extract (µg/mL)
- V = Final volume of the extract (mL)
- M = Mass of the sample (g)

## 7. Quality Control

- Analyze a procedural blank with each batch of samples to check for contamination.
- Analyze a matrix-matched standard to assess matrix effects.
- Analyze a spiked sample to determine the recovery of the method. The recovery should typically be within 70-120%.



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Caption: Logical relationship of the analytical process.

## References

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- 6. A Novel Method for Determination of Deltamethrin Residues in Aquatic Tox Medium followed by Gas Chromatography Mass Spectrometry Method | Semantic Scholar [[semanticscholar.org](http://semanticscholar.org)]
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